

# Application Note: High-Sensitivity Non-Metallic Blood Collection Using Ammonium Heparin

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## Compound of Interest

Compound Name: HEPARIN AMMONIUM SALT

CAS No.: 60800-63-7

Cat. No.: B1166721

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## Abstract & Scope

This guide details the preparation and utilization of Ammonium Heparin as an anticoagulant for blood collection, specifically designed for trace metal analysis (ICP-MS/AAS) and cation-sensitive enzymatic assays.

Standard blood collection tubes (Lithium or Sodium Heparin) introduce significant cationic backgrounds that compromise the detection of circulating Lithium (e.g., in psychiatric monitoring) or Sodium/Potassium isotopes in metabolic flux studies. Furthermore, standard stainless steel needles introduce micro-contaminants of Iron, Chromium, Nickel, and Manganese.

This protocol provides a self-validating workflow for a "Minimally Metallic" collection technique using Ammonium Heparin and plastic catheterization to achieve limits of detection (LOD) suitable for ultra-trace toxicology and metallomics.

## Scientific Rationale & Mechanism

### The Ammonium Advantage

Heparin is a glycosaminoglycan that prevents clotting by binding to Antithrombin III (AT-III), causing a conformational change that accelerates the inhibition of Thrombin (Factor IIa) and Factor Xa [1].[1][2]

Commercially available heparin is a salt.[3] The cation attached to the heparin molecule dictates its interference profile:

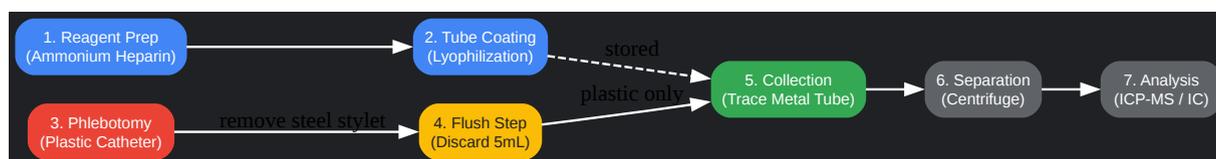
- Lithium Heparin: Standard for clinical chemistry but invalidates measurement of circulating Lithium and interferes with Sodium detection in mass spectrometry due to oxide formation ( mimics ) [2].
- Sodium Heparin: Invalidates Sodium measurement; adds significant conductive background in Ion Chromatography.
- Ammonium Heparin ( ): The ammonium cation is volatile during certain ionization processes and does not spectrally overlap with metallic analytes in ICP-MS. It is the required choice when the analyte list includes Na, K, Li, or specific transition metals [3].

## The Non-Metallic Necessity

Standard phlebotomy needles are 304 or 316-grade stainless steel. Friction during venipuncture shears microscopic metal particles into the sample.

- Interference: Fe, Cr, Ni, Mn, Co.[4]
- Solution: Use of a PTFE or Polyurethane IV catheter. The steel "introducer" needle is withdrawn, leaving only the plastic cannula in the vein. A "flush" volume is discarded to remove the initial bolus of contact contamination [4].

## Experimental Workflow (Visualized)



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Figure 1: End-to-end workflow for trace-metal-free blood collection. Note the critical "Flush" step to remove metallic shear from the initial puncture.

## Materials & Reagents

### Critical Reagents

- **Heparin Ammonium Salt:** Porcine mucosa origin, Activity 140 USP units/mg (Sigma-Aldrich or equivalent).
- Water: Ultrapure Milli-Q (18.2 MΩ·cm, TOC < 5 ppb).
- Nitric Acid: Trace Metal Grade (for cleaning labware).

### Labware

- Collection Tubes: Polypropylene, metal-free (e.g., Sarstedt S-Monovette® Trace Metal or acid-washed Falcon tubes). Avoid standard Vacutainers with rubber stoppers containing Zinc/Calcium stearates.
- Catheters: 20G or 22G Polyurethane IV Catheters (e.g., BD Insyte™ Autoguard™).
- Syringes: All-plastic (polypropylene/polyethylene), rubber-free plunger (e.g., Braun Injekt®).

## Protocol 1: Preparation of Ammonium Heparin Tubes

Commercial ammonium heparin tubes are rare. This protocol describes the preparation of custom tubes.

Target Concentration: 15–30 USP Units per mL of blood [5].

- Stock Solution Preparation:
  - Weigh 10,000 USP Units of Ammonium Heparin salt.

- Dissolve in 10 mL of Milli-Q water.
- Concentration: 1,000 Units/mL.
- Validation: Verify pH is neutral (6.5–7.5).
- Tube Coating:
  - Calculate volume required: For a 10 mL blood draw, you need 150–300 Units (150–300 L of stock).
  - Pipette the required stock volume into the bottom of the trace-metal-free tube.
  - Lyophilization (Recommended): Freeze dry the tubes to remove water, leaving a heparin salt crust. This prevents sample dilution.<sup>[5][6]</sup>
  - Alternative (Wet): If using liquid, ensure the dilution factor is <5% of the total blood volume to avoid altering plasma osmolarity.
- QC Check:
  - Sacrifice one tube per batch. Rinse with 5% Nitric Acid and analyze via ICP-MS to ensure the heparin salt itself is not a source of Zinc or Copper contamination.

## Protocol 2: The "Minimally Metallic" Blood Draw

Standard venipuncture introduces metallic contaminants. This method mitigates that risk.<sup>[5]</sup>

Pre-requisite: Patient must not have had gadolinium or iodine contrast agents in the last 96 hours <sup>[6].</sup><sup>[3]</sup>

- Site Prep: Cleanse antecubital fossa with alcohol wipes. Do not use Betadine (Povidone-Iodine) as it introduces massive Iodine interference.
- Cannulation:
  - Insert the IV Catheter (steel needle inside plastic sheath).

- Once "flash" (blood return) is seen, advance the plastic catheter into the vein while simultaneously retracting the steel needle.
- Critical: The steel needle is now completely removed. Only plastic is in the vein.
- The Flush (Discard):
  - Attach a plastic syringe.
  - Draw 5 mL of blood. Discard this syringe.
  - Reasoning: This initial volume contains the epidermal plug and micro-metallic particles sheared off the steel introducer needle.
- The Collection:
  - Attach a fresh, all-plastic syringe.
  - Draw the required volume gently (avoid hemolysis).
  - Immediately transfer blood into the prepared Ammonium Heparin tube.
- Mixing:
  - Invert gently 8–10 times. Do not shake.

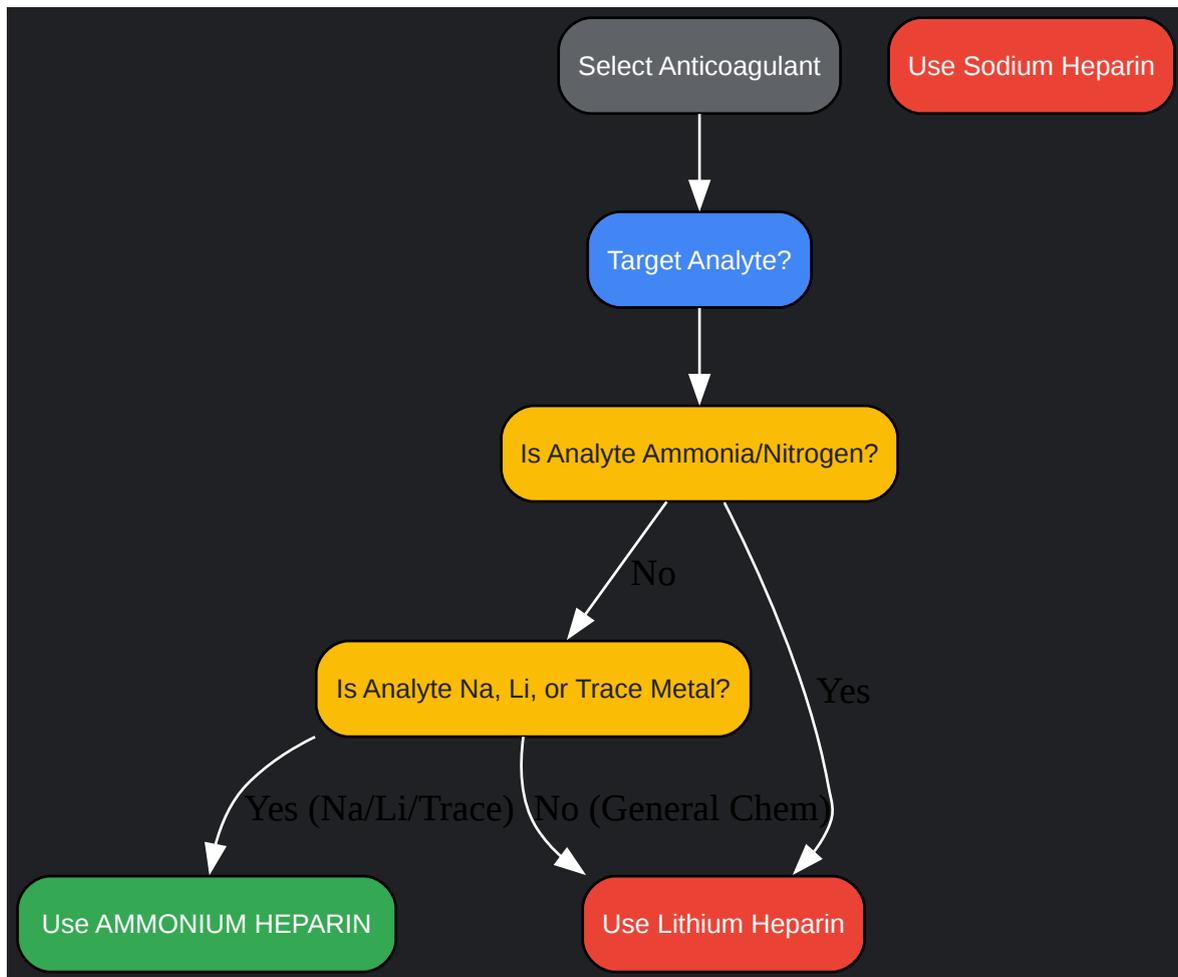
## Data Analysis: Interference Profiles

The choice of anticoagulant drastically alters the baseline for specific elements.

Table 1: Anticoagulant Interference Matrix

Analyte	Lithium Heparin	Sodium Heparin	Ammonium Heparin	EDTA (K2/K3)
Lithium	CRITICAL INTERFERENCE (Background >1000x)	Negligible	Recommended	Negligible
Sodium	Minor Interference ( )	CRITICAL INTERFERENCE	Recommended	High Na (if Na-EDTA)
Potassium	Negligible	Negligible	Recommended	CRITICAL (if K-EDTA)
Nitrogen/Ammonia	Negligible	Negligible	CRITICAL INTERFERENCE	Negligible
Zinc/Iron	Variable (check stopper)	Variable (check stopper)	Low (if trace grade)	High (Chelation interference)

## Decision Logic for Selection



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Figure 2: Logic tree for selecting Ammonium Heparin over standard clinical tubes.

## Troubleshooting & QC

### Hemolysis

- Symptom: Pink/Red plasma after centrifugation.
- Cause: High shear force during draw or vigorous mixing.
- Impact: Massive release of intracellular Potassium (K) and Iron (Fe), invalidating results.
- Correction: Use larger gauge catheters (20G) and draw slowly.

### Clotting

- Symptom: Fibrin strands in plasma.
- Cause: Insufficient heparin mixing or old heparin stock.
- Correction: Invert tube immediately 8 times. Verify heparin activity >140 U/mg.

## Background Contamination[3]

- Symptom: High Zinc/Calcium blanks.
- Cause: Rubber stoppers or non-trace-grade acid used for cleaning.
- Correction: Switch to all-plastic screw-cap tubes (Sarstedt/Falcon) and use Trace Metal Grade Nitric Acid.

## References

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